

# Commercial Suppliers and Technical Guide for 4'-Hydroxy Flurbiprofen-d3

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## Compound of Interest

Compound Name: 4'-Hydroxy Flurbiprofen-d3

Cat. No.: B562647

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For researchers, scientists, and drug development professionals, 4'-Hydroxy Flurbiprofen-d3 is a critical tool for pharmacokinetic and metabolic studies of its parent drug, Flurbiprofen. This deuterated internal standard allows for precise quantification in complex biological matrices using mass spectrometry. This guide provides an in-depth overview of commercial suppliers, technical specifications, and a generalized experimental protocol for its use.

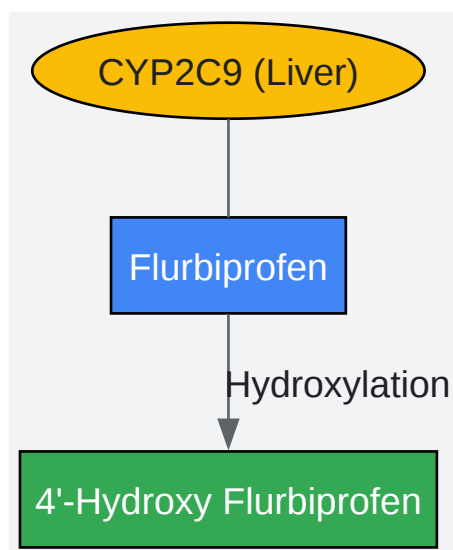
## Commercial Supplier Data

A variety of chemical suppliers offer 4'-Hydroxy Flurbiprofen-d3 for research purposes. The following table summarizes the key technical data from several prominent suppliers to facilitate comparison and procurement.

Supplier	Catalog Number	Purity	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Additional Information
Santa Cruz Biotechnology	sc-218623	-	C <sub>15</sub> H <sub>10</sub> D <sub>3</sub> F O <sub>3</sub>	263.28	1189694-02-7	For research use only. <a href="#">[1]</a>
MedChem Express	HY-132436S	99.02%	C <sub>15</sub> H <sub>10</sub> D <sub>3</sub> F O <sub>3</sub>	263.28	1189694-02-7	Solubility: 10 mM in DMSO. Storage: -20°C for 3 years (powder). <a href="#">[2]</a>
LabSolutions	-	99%	C <sub>15</sub> H <sub>10</sub> D <sub>3</sub> F O <sub>3</sub>	263.28	1189694-02-7	-
Pharmaffiliates	PA STI 049090	-	C <sub>15</sub> H <sub>10</sub> D <sub>3</sub> F O <sub>3</sub>	263.28	1189694-02-7	Labeled metabolite of Flurbiprofen. <a href="#">[3]</a>
Immunomart	HY-132436S	99.02%	C <sub>15</sub> H <sub>10</sub> D <sub>3</sub> F O <sub>3</sub>	263.28	1189694-02-7	Storage: -20°C for 3 years (powder). <a href="#">[4]</a>

## Metabolic Pathway of Flurbiprofen

Flurbiprofen is primarily metabolized in the liver to 4'-Hydroxy Flurbiprofen. This hydroxylation reaction is catalyzed by the cytochrome P450 enzyme, specifically the CYP2C9 isoform. Understanding this pathway is crucial for interpreting pharmacokinetic data and the role of 4'-Hydroxy Flurbiprofen-d3 as an internal standard for its non-deuterated counterpart.



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Metabolic conversion of Flurbiprofen.

## Experimental Protocols

The following is a representative experimental protocol for the simultaneous quantification of Flurbiprofen and 4'-Hydroxy Flurbiprofen in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS), adapted from published methodologies.[5] 4'-Hydroxy Flurbiprofen-d3 would be used as the internal standard (IS) for 4'-Hydroxy Flurbiprofen, and a corresponding deuterated Flurbiprofen (e.g., Flurbiprofen-d3) would be used as the IS for the parent drug.

### 1. Sample Preparation (Liquid-Liquid Extraction)

- To 100  $\mu\text{L}$  of human plasma in a microcentrifuge tube, add 10  $\mu\text{L}$  of the internal standard working solution (containing 4'-Hydroxy Flurbiprofen-d3 and Flurbiprofen-d3 in methanol).
- Vortex briefly to mix.
- Add 500  $\mu\text{L}$  of methyl t-butyl ether as the extraction solvent.
- Vortex vigorously for 5 minutes.
- Centrifuge at 10,000 x g for 10 minutes to separate the organic and aqueous layers.

- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex to dissolve the residue.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

## 2. LC-MS/MS Conditions

- Chromatographic System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., 2.0 mm x 50 mm, 5 µm particle size).[\[5\]](#)
- Mobile Phase: A mixture of 10 mM ammonium formate buffer (pH 3.5) and methanol (15:85, v/v).[\[5\]](#)
- Flow Rate: 250 µL/min.[\[5\]](#)
- Injection Volume: 5-10 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: ESI negative ion mode.[\[5\]](#)
- Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-to-product ion transitions for each analyte and its deuterated internal standard.

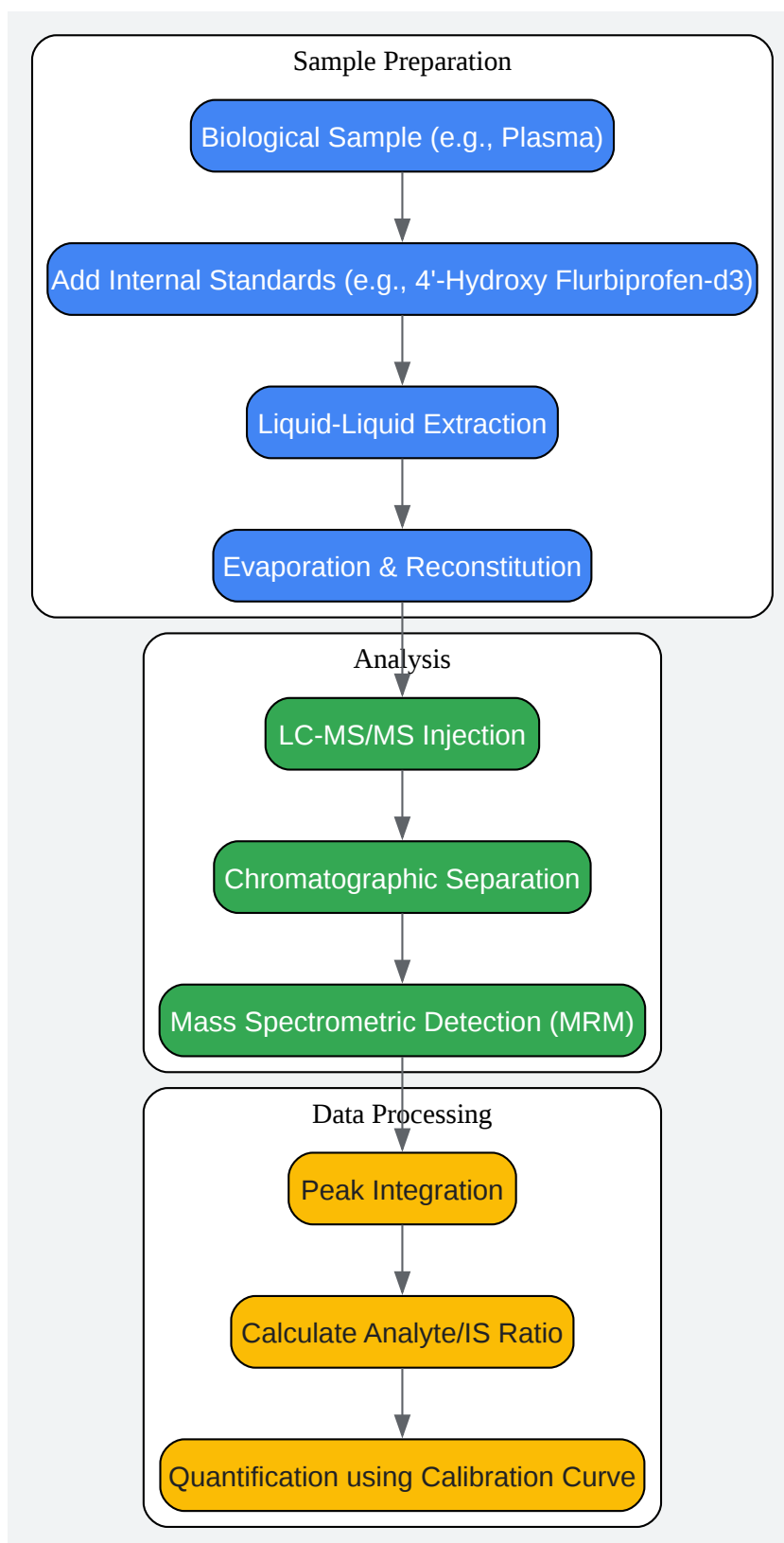
## 3. Data Analysis

- Quantification is based on the ratio of the peak area of the analyte to the peak area of its corresponding deuterated internal standard.

- A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards.
- The concentration of the analytes in the quality control and unknown samples is determined from the calibration curve using linear regression.

## Experimental Workflow Visualization

The following diagram illustrates a typical bioanalytical workflow for the quantification of a drug and its metabolite in a biological sample using a deuterated internal standard.



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Bioanalytical workflow for drug metabolite quantification.

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